

# Butyl Levulinate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Butyl levulinate

Cat. No.: B1584551

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety and handling information for **butyl levulinate**, a versatile bio-based solvent and chemical intermediate. The following sections detail its hazard identification, handling protocols, emergency procedures, and disposal guidelines to ensure its safe use in research and development settings.

## Hazard Identification and Classification

**Butyl levulinate** is classified as a combustible liquid that can cause skin and serious eye irritation.<sup>[1]</sup>

GHS Classification:

- Skin irritation (Category 2): H315 - Causes skin irritation.<sup>[1][2]</sup>
- Eye irritation (Category 2): H319 - Causes serious eye irritation.<sup>[1][2]</sup>
- Flammable liquids (Category 4): Combustible liquid.<sup>[3]</sup>

NFPA 704 Rating:

- Health: 1 (Slightly hazardous)<sup>[4]</sup>

- Flammability: 2 (Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur)[1][4]
- Instability: 0 (Normally stable, even under fire exposure conditions)[1][4]

## Physicochemical and Toxicological Data

The following table summarizes the key quantitative data for **butyl levulinate**.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>3</sub>	[1][5]
Molecular Weight	172.22 g/mol	[1][6]
Appearance	Clear, colorless to pale yellow liquid	[4][5]
Odor	Mild, slightly fruity	[5]
Boiling Point	106-108 °C @ 5.5 mmHg	[5][7]
Flash Point	91 °C (195.8 °F) - 110 °C (230.0 °F) closed cup	[2][3][4]
Density	0.974 g/mL at 25 °C	[5][7]
Solubility	Slightly soluble in water; soluble in most organic solvents	[5][6]
Vapor Pressure	5 Pa at 25 °C	[5][8]
LD50 Oral (Rat)	> 5 g/kg	[3][4]
LD50 Dermal (Rabbit)	> 5 g/kg	[4]

## Experimental Protocols

### Acute Oral Toxicity (LD50) - Rat (As per OECD Guideline 401)

This protocol outlines the general procedure for determining the acute oral toxicity of a substance like **butyl levulinate**.

- **Animal Selection:** Healthy, young adult rats of a standard laboratory strain are used. Animals are fasted prior to dosing.
- **Dose Preparation:** The test substance is prepared at various concentrations in a suitable vehicle if necessary.
- **Administration:** A single dose of the substance is administered to the animals by gavage. A control group receives the vehicle only.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days. Key observations include changes in skin, fur, eyes, and respiratory and autonomic nervous systems.
- **Necropsy:** All animals (including those that die during the test and those sacrificed at the end) are subjected to a gross necropsy.
- **Data Analysis:** The LD50 is calculated using a standard statistical method, such as the probit method. The result for **butyl levulinate** was found to be > 5 g/kg in rats.[3][4]

## Acute Dermal Toxicity (LD50) - Rabbit (As per OECD Guideline 402)

This protocol describes the general method for assessing acute dermal toxicity.

- **Animal Selection:** Healthy, young adult rabbits with intact skin are used. The fur is clipped from the dorsal area of the trunk.
- **Dose Application:** The test substance is applied uniformly over an area of at least 10% of the total body surface area and held in contact with the skin with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.
- **Observation:** Animals are observed for mortality and signs of toxicity for 14 days. Skin reactions at the site of application are recorded.

- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.
- Data Analysis: The dermal LD50 is calculated. For **butyl levulinate**, the dermal LD50 in rabbits was determined to be > 5 g/kg.[4]

## Handling and Storage

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[1][7]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene) and protective clothing, such as a lab coat or apron, to prevent skin contact.[4][7]
- Respiratory Protection: In a well-ventilated area, respiratory protection is not typically required.[3] If vapors or mists are generated, use an appropriate respirator with an organic vapor cartridge.[7]

### Safe Handling Practices

- Handle in a well-ventilated area to avoid inhaling vapors.[7]
- Avoid contact with skin and eyes.[1]
- Wash hands thoroughly after handling.[1]
- Keep away from heat, sparks, open flames, and other ignition sources.[4]
- Use non-sparking tools and take precautionary measures against static discharge.[1][3]

### Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][7]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[3][7]

## Emergency Procedures

## First Aid Measures

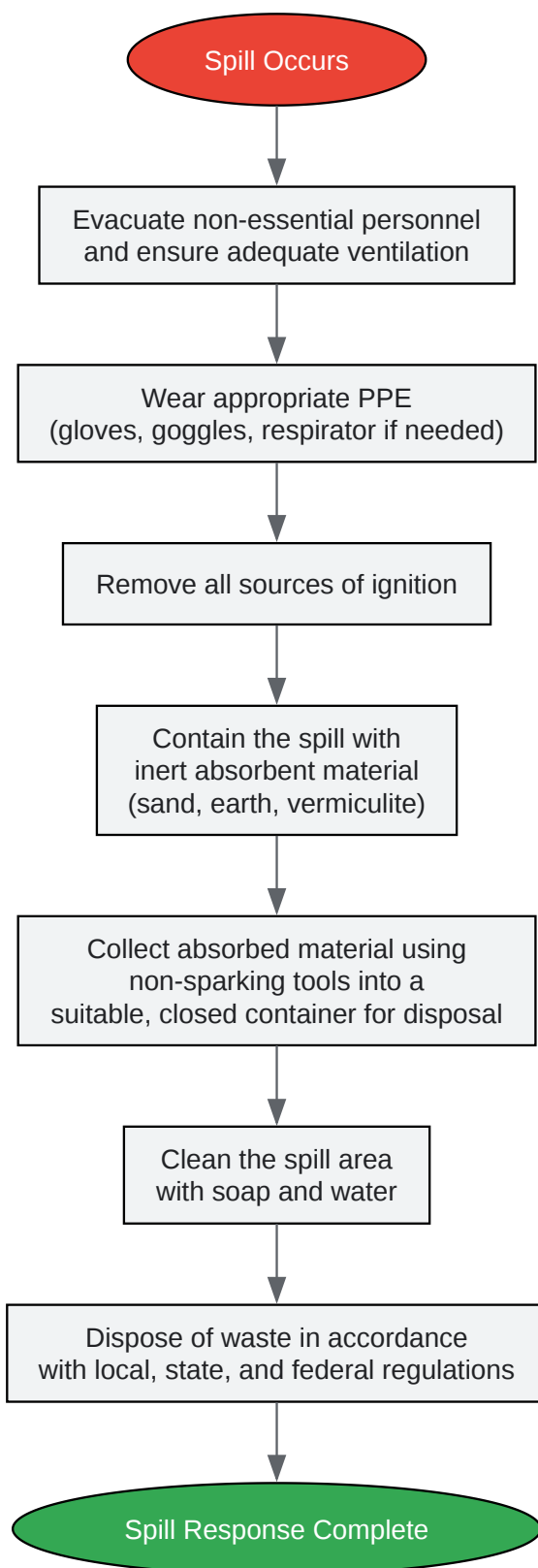
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek medical attention.[\[1\]](#)[\[7\]](#)
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water. If skin irritation occurs, seek medical attention.[\[1\]](#)[\[7\]](#)
- Eye Contact: Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or water spray.[\[1\]](#)[\[7\]](#)
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.[\[7\]](#)
- Specific Hazards: In a fire, hazardous combustion products such as carbon monoxide and carbon dioxide may be released. Vapors can form explosive mixtures with air in confined spaces.[\[7\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[7\]](#)

## Accidental Release Measures

The following workflow outlines the procedure for handling a **butyl levulinate** spill.



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### Butyl Levulinate Spill Response Workflow

## Disposal Considerations

- **Product Disposal:** Dispose of this material and its container at a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.<sup>[1]</sup> Do not discharge into drains, water, or soil.<sup>[1]</sup>
- **Contaminated Packaging:** Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.<sup>[1]</sup> Alternatively, packaging can be punctured to render it unusable and then disposed of in a sanitary landfill.<sup>[1]</sup>

This technical guide is intended to provide essential safety and handling information for **butyl levulinate**. Always refer to the most current Safety Data Sheet (SDS) for this product before use and ensure that all personnel are adequately trained in its safe handling and emergency procedures.

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